

Essential Safety and Operational Guide for 2-Fluorobenzohydrazide

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Compound of Interest

Compound Name: 2-Fluorobenzohydrazide

Cat. No.: B1295203

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-fluorobenzohydrazide** in a laboratory setting. Researchers, scientists, and drug development professionals should adhere to these guidelines to mitigate risks and ensure a safe working environment.

Chemical Identifier:

- Name: **2-Fluorobenzohydrazide**
- Synonyms: 2-Fluorobenzoylhydrazine, 2-Fluorobenzoic hydrazide
- CAS Number: 446-24-2[1][2]

Hazard Summary and Precautionary Measures

2-Fluorobenzohydrazide is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation.[2][3]
- Eye Irritation: Causes serious eye irritation.[2][3]
- Respiratory Irritation: May cause respiratory irritation.[2][3]

Signal Word: Warning[2][3]

Hazard Statements: H315, H319, H335[2][3]

Precautionary Statements: P261, P264, P271, P280, P302+P352, P305+P351+P338[2]

Due to these hazards, it is imperative to handle **2-fluorobenzohydrazide** with appropriate engineering controls and personal protective equipment.

Quantitative Data

The following table summarizes the key quantitative data for **2-fluorobenzohydrazide**.

Property	Value	Source
Molecular Formula	C ₇ H ₇ FN ₂ O	[1]
Molecular Weight	154.14 g/mol	[1][2][3]
Melting Point	70-75 °C	[1][2][4]
Appearance	White to pale brown powder	[4]
Occupational Exposure Limits (OELs)	Not established. Handle with caution.	

Note on Occupational Exposure Limits (OELs): Specific Permissible Exposure Limits (PELs) or Threshold Limit Values (TLVs) for **2-fluorobenzohydrazide** have not been established. In the absence of specific OELs, it is crucial to handle this compound with a high degree of caution to minimize any potential exposure. For hydrazine and its derivatives, stringent exposure limits are typically applied; for instance, the OSHA PEL for hydrazine is 1 ppm as an eight-hour time-weighted average (TWA).[5][6]

Operational Plan: From Receipt to Disposal

This section provides a step-by-step guide for the safe handling and disposal of **2-fluorobenzohydrazide**.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.

- Storage: Store the container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.^[7] The container should be tightly closed.^[4]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2-fluorobenzohydrazide**:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves (minimum 8 mil thickness). For extended contact or immersion, consider heavier-duty gloves or double-gloving.	Protects against skin irritation and potential absorption. Nitrile offers good resistance to a range of chemicals.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a risk of splashing.	Protects against serious eye irritation from dust or splashes.
Respiratory Protection	A NIOSH-approved N95 dust mask is the minimum requirement for handling small quantities in a well-ventilated area. For larger quantities or in situations where dust generation is likely, a respirator with a combination of organic vapor and particulate cartridges is recommended.	Prevents respiratory tract irritation from airborne powder.
Protective Clothing	A buttoned lab coat, long pants, and closed-toe shoes are required.	Provides a barrier against skin contact.

Experimental Protocols

a. Weighing **2-Fluorobenzohydrazide** Powder:

- Preparation: Before handling the powder, ensure you are wearing all the required PPE.
- Location: Whenever possible, weigh the powder inside a certified chemical fume hood to minimize inhalation exposure.
- Procedure:
 - Place a tared weigh boat or container on the balance.
 - Carefully transfer the desired amount of **2-fluorobenzohydrazide** to the container using a clean spatula.
 - Avoid creating dust. If dust is generated, allow it to settle within the fume hood before proceeding.
 - Once the desired weight is obtained, securely close the primary container of **2-fluorobenzohydrazide**.
 - Clean any residual powder from the spatula and the weighing area using a cloth dampened with a suitable solvent (e.g., 70% ethanol), followed by a dry cloth. Dispose of the cleaning materials as hazardous waste.

b. Preparing a Solution of **2-Fluorobenzohydrazide**:

- Preparation: All solution preparation should be conducted in a chemical fume hood while wearing appropriate PPE.
- Procedure:
 - Add the desired solvent to a suitable flask.
 - Slowly add the pre-weighed **2-fluorobenzohydrazide** powder to the solvent while stirring to facilitate dissolution.
 - If necessary, gently warm the solution to aid dissolution, keeping in mind the flammability of the solvent.

- Once the solid is fully dissolved, cap the flask and label it clearly with the chemical name, concentration, solvent, date, and your initials.

Spill and Decontamination Plan

a. Spill Cleanup:

- Small Spills (Solid):
 - Alert others in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with a damp paper towel to avoid raising dust.
 - Carefully scoop the material into a labeled, sealable container for hazardous waste.
 - Decontaminate the area with a suitable solvent (e.g., 70% ethanol) and then with soap and water.
 - Collect all cleanup materials in a sealed bag for hazardous waste disposal.
- Large Spills:
 - Evacuate the area immediately.
 - Alert your supervisor and the institutional Environmental Health and Safety (EHS) department.
 - Prevent entry into the affected area.
 - Follow the instructions of the trained emergency response personnel.

b. Decontamination:

- Equipment: Decontaminate glassware and equipment by rinsing with a suitable solvent, followed by washing with soap and water.
- Work Surfaces: At the end of each work session, wipe down the work area in the fume hood with a damp cloth, followed by a dry one. Dispose of the cleaning materials as hazardous

waste.

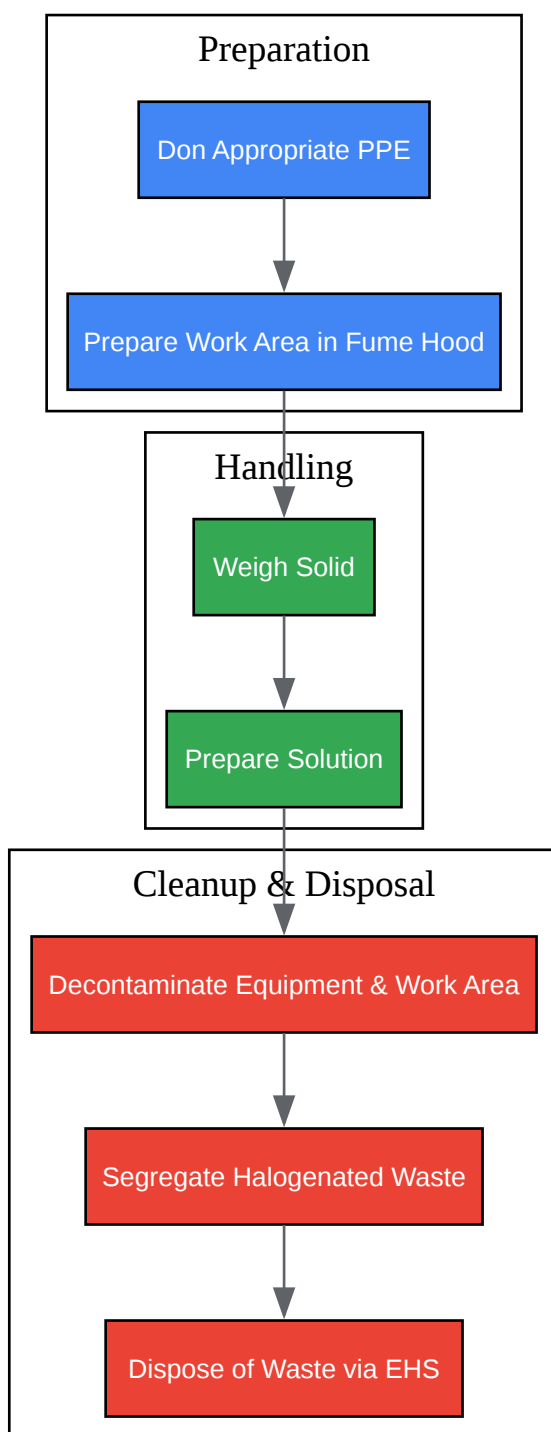
Disposal Plan

2-Fluorobenzohydrazide is a halogenated organic compound and must be disposed of as hazardous waste.

- Waste Segregation: Do not mix **2-fluorobenzohydrazide** waste with non-halogenated organic waste.^[8]
- Waste Collection:
 - Solid Waste: Collect solid **2-fluorobenzohydrazide**, contaminated weigh paper, gloves, and other contaminated disposable items in a clearly labeled, sealed container for "Halogenated Organic Solid Waste."
 - Liquid Waste: Collect solutions of **2-fluorobenzohydrazide** in a designated, labeled, and sealed container for "Halogenated Organic Liquid Waste."
- Disposal: Arrange for the disposal of all hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor.

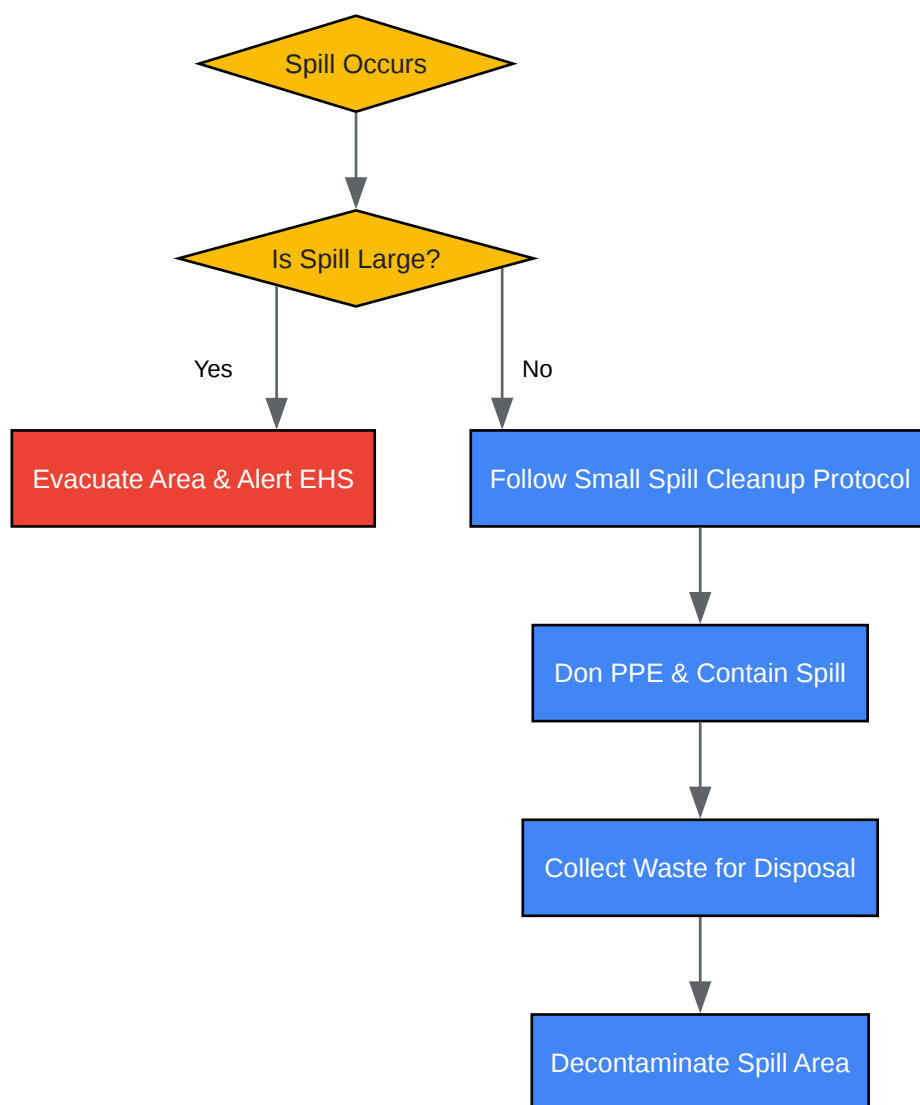
Visual Workflow and Logical Relationships

The following diagrams illustrate the key workflows for handling **2-fluorobenzohydrazide** safely.



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Caption: Workflow for Safe Handling of **2-Fluorobenzohydrazide**.



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